

4'-methoxychalcone chemical properties and characterization

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Compound of Interest

Compound Name: 4'-Methoxychalcone

Cat. No.: B191833

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Introduction

4'-Methoxychalcone is a flavonoid, a class of natural products that has garnered significant attention in the scientific community for its diverse pharmacological activities. As a prominent member of the chalcone family, it is characterized by an open-chain structure with two aromatic rings linked by a three-carbon α,β -unsaturated carbonyl system. This technical guide provides a comprehensive overview of the chemical properties, characterization, and synthesis of **4'-methoxychalcone**, tailored for professionals in research and drug development.

Chemical Properties

The fundamental chemical and physical properties of **4'-methoxychalcone** are summarized below, providing essential data for its handling, formulation, and analysis.

Property	Value	Source(s)
IUPAC Name	(E)-1-(4-methoxyphenyl)-3-phenylprop-2-en-1-one	[1]
Synonyms	4'-Methoxychalcone, 1-(4-methoxyphenyl)-3-phenyl-2-propen-1-one	[1]
Chemical Formula	C ₁₆ H ₁₄ O ₂	[1]
Molecular Weight	238.28 g/mol	[1]
Appearance	White to pale yellow solid	[2]
Melting Point	101-103 °C	[2]
Solubility	Soluble in dichloromethane and methanol. Insoluble in water.	[2]
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents.	[2]

Spectroscopic Characterization

The structural elucidation of **4'-methoxychalcone** is primarily achieved through various spectroscopic techniques. The characteristic spectral data are indispensable for its identification and purity assessment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Nucleus	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment	Source(s)
^1H	3.882	s	-	-OCH ₃	[3]
6.978	d	15.6	Ar-H	[3]	
7.377	m	-	Ar-H	[3]	
7.511	d	15.6	=CH- (β)	[3]	
7.558	m	-	Ar-H	[3]	
7.733	d	15.6	=CH- (α)	[3]	
8.029	d	-	Ar-H	[3]	
^{13}C	55.65	-	-	-OCH ₃	[4]
113-132	-	-	Aromatic & Vinylic C	[4]	
163.04	-	-	C4'	[4]	
187.28	-	-	C=O	[4]	

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Functional Group	Source(s)
~3051	C-H (aromatic) stretching	[5]
~2800	CH ₂ stretching	[5]
~1697	C=O (carbonyl) stretching	[5]
~751	Aromatic bending	[5]

Mass Spectrometry (MS)

Technique	m/z	Interpretation	Source(s)
GC-MS (EI)	238	[M] ⁺ (Molecular ion)	[1]
135	[M-C ₇ H ₅ O] ⁺	[1]	
77	[C ₆ H ₅] ⁺	[1]	

Experimental Protocols

Detailed methodologies for the synthesis, purification, and characterization of **4'-methoxychalcone** are provided below. These protocols are based on established laboratory procedures.

Synthesis via Claisen-Schmidt Condensation

This protocol describes a solvent-free, environmentally friendly approach to the synthesis of **4'-methoxychalcone**.[\[4\]](#)[\[6\]](#)

Materials:

- 4-Methoxyacetophenone
- Benzaldehyde
- Sodium hydroxide (NaOH), solid
- Mortar and pestle
- Ethanol (96%) for recrystallization
- Hydrochloric acid (HCl), 10% (v/v)
- Deionized water
- Thin Layer Chromatography (TLC) plates (silica gel 60 F254)

Procedure:

- In a mortar, combine equimolar amounts of 4-methoxyacetophenone and benzaldehyde.
- Add a catalytic amount of solid sodium hydroxide to the mixture.
- Grind the mixture at room temperature for approximately 30 minutes. The progress of the reaction should be monitored by TLC.
- Upon completion, dilute the reaction mixture with cold deionized water.
- Neutralize the mixture with a cold 10% HCl solution until a precipitate forms.
- Filter the crude product using vacuum filtration and wash with cold water.

Purification by Recrystallization

This procedure outlines the purification of the crude **4'-methoxychalcone**.[\[2\]](#)

Materials:

- Crude **4'-methoxychalcone**
- Ethanol (95%)
- Erlenmeyer flask
- Hot plate
- Büchner funnel and filter flask
- Filter paper

Procedure:

- Transfer the crude **4'-methoxychalcone** to an Erlenmeyer flask.
- Add a minimal amount of 95% ethanol to the flask and gently heat the mixture on a hot plate while stirring until the solid completely dissolves.

- Remove the flask from the heat and allow it to cool slowly to room temperature to facilitate the formation of large crystals.
- Further cool the flask in an ice bath to maximize the yield of the purified crystals.
- Collect the crystals by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small amount of ice-cold 95% ethanol to remove any remaining impurities.
- Dry the purified crystals under vacuum.

Characterization Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Prepare a sample by dissolving approximately 10-20 mg of purified **4'-methoxychalcone** in about 0.5-0.7 mL of deuterated chloroform (CDCl_3).
- Transfer the solution to an NMR tube.
- Acquire ^1H and ^{13}C NMR spectra using a standard NMR spectrometer (e.g., 400 MHz).
- Process the spectra to determine chemical shifts, multiplicities, and coupling constants.

Infrared (IR) Spectroscopy:

- Prepare a KBr pellet by grinding a small amount of purified **4'-methoxychalcone** with dry potassium bromide (KBr).
- Alternatively, prepare a mull by grinding the sample with a few drops of Nujol.^[7]
- Acquire the IR spectrum using an FTIR spectrometer over a range of $4000\text{-}400\text{ cm}^{-1}$.

Mass Spectrometry (MS):

- For GC-MS analysis, dissolve a small amount of the sample in a suitable volatile solvent (e.g., dichloromethane).

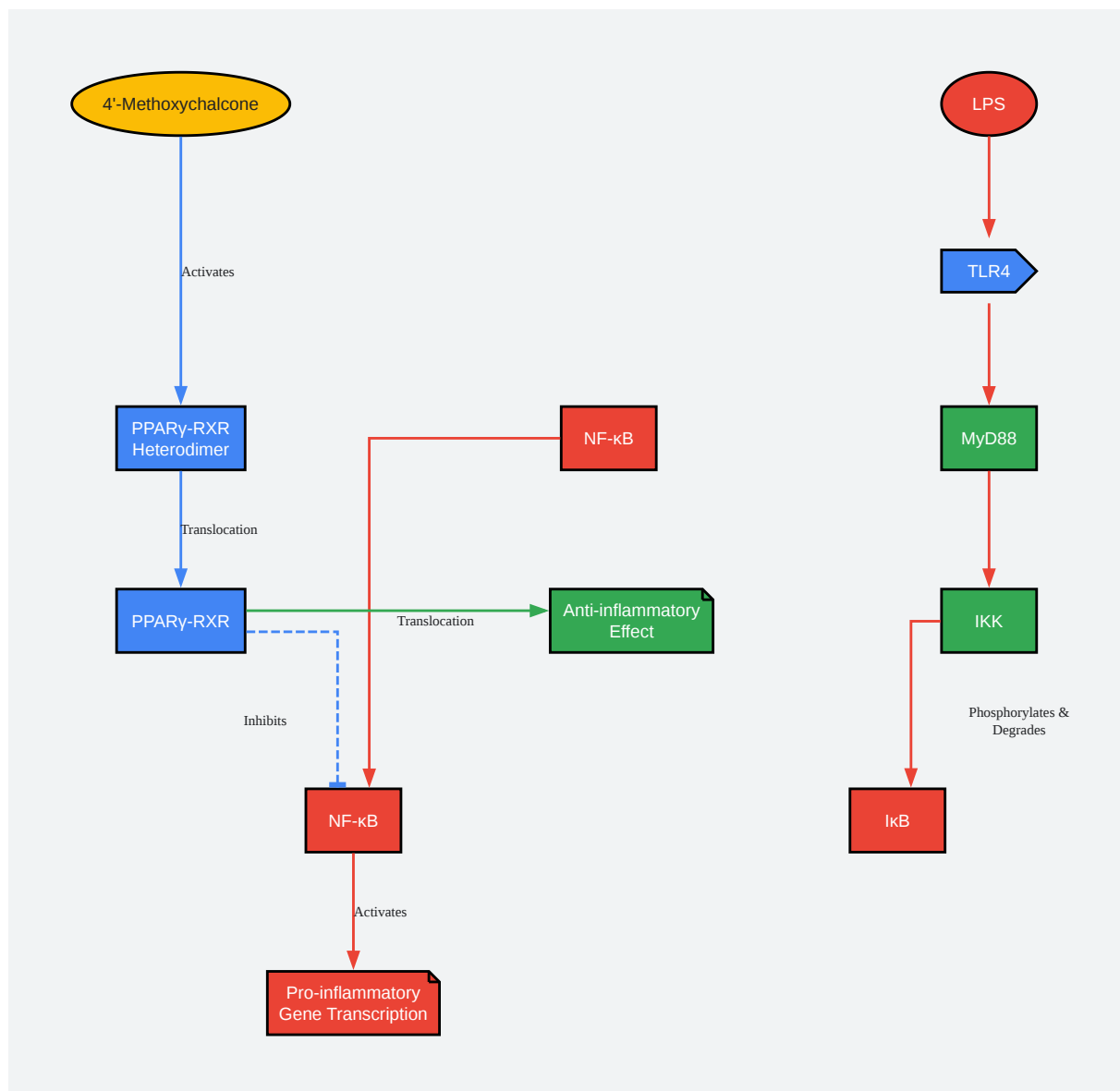
- Inject the solution into a GC-MS system equipped with a suitable capillary column (e.g., DB-5).
- Use a standard temperature program to separate the components.
- Acquire the mass spectrum using electron ionization (EI) at 70 eV.[\[8\]](#)

Biological Activity and Signaling Pathway

4'-Methoxychalcone and its derivatives have been reported to exhibit various biological activities, including anti-inflammatory and anti-cancer effects. One of the key mechanisms underlying these effects is the activation of Peroxisome Proliferator-Activated Receptor-gamma (PPAR γ), a nuclear receptor that plays a crucial role in regulating inflammation and metabolism.[\[9\]](#)[\[10\]](#)

PPAR γ Signaling Pathway in Inflammation

The activation of PPAR γ by ligands such as **4'-methoxychalcone** can lead to the transrepression of pro-inflammatory genes. This process involves the inhibition of key inflammatory signaling pathways like the NF- κ B pathway. The following diagram illustrates a simplified representation of this signaling cascade.



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Figure 1: PPARγ signaling pathway in inflammation.

Conclusion

4'-Methoxychalcone stands out as a molecule of significant interest due to its accessible synthesis and promising biological activities. This guide provides a foundational resource for researchers, offering detailed information on its chemical properties, robust protocols for its preparation and characterization, and insights into its mechanism of action. The continued exploration of **4'-methoxychalcone** and its derivatives holds considerable potential for the development of novel therapeutic agents.

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